

An In-depth Technical Guide to 3-Amino-5-methylpyridine-2-carbonitrile

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 3-Amino-5-methylpyridine-2-carbonitrile

Cat. No.: B581170

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **3-Amino-5-methylpyridine-2-carbonitrile** (CAS No. 1001635-30-8), a key intermediate in pharmaceutical and chemical research. The guide details commercially available suppliers, purity levels, a representative synthesis protocol, and its application in medicinal chemistry.

Chemical Properties and Identifiers

- Molecular Formula: C₇H₇N₃[\[1\]](#)
- Molecular Weight: 133.15 g/mol [\[1\]](#)
- CAS Number: 1001635-30-8[\[1\]](#)[\[2\]](#)
- Appearance: Typically a white solid or brown crystalline material.[\[2\]](#)[\[3\]](#)

Commercial Suppliers and Purity

3-Amino-5-methylpyridine-2-carbonitrile is available from various chemical suppliers with purity levels generally suitable for research and development purposes. The table below summarizes information from a selection of suppliers.

Supplier	Purity	Notes
Shaanxi Dideu Medichem Co. Ltd.	≥ 99.0%	Minimum purity specified.[2]
Aspira Chemical	99%	
INDOFINE Chemical Company, Inc.	97%	Catalog No: 08-4147.[1]
Henan Fengda Chemical Co., Ltd.	98%	
Shaanxi Dideu New Materials Co. Ltd.	≥ 98.0%	Minimum purity specified.[2]
BOC Sciences	≥ 95% (HPLC)	Minimum purity specified by HPLC.[4]

This list is not exhaustive and represents a snapshot of available suppliers. Pricing and availability are subject to change.

Synthesis and Purification Protocol

A common synthetic route to **3-Amino-5-methylpyridine-2-carbonitrile** involves a palladium-catalyzed cyanation reaction. The following protocol is a representative example.

Reaction: Palladium-catalyzed cyanation of 2-chloro-5-methylpyridin-3-amine.

Materials:

- 2-chloro-5-methylpyridin-3-amine (1.0 eq)
- Zinc cyanide ($Zn(CN)_2$) (1.0 eq)[2]
- Tetrakis(triphenylphosphine)palladium(0) ($Pd(PPh_3)_4$) (0.05 eq)[2]
- Anhydrous N,N-dimethylformamide (DMF)

Procedure:

- Under an inert argon atmosphere, dissolve 2-chloro-5-methylpyridin-3-amine in anhydrous DMF in a suitable reaction vessel.[2]
- Add zinc cyanide to the solution.[2]
- Degas the reaction mixture for approximately 10 minutes.
- Add the palladium catalyst, tetrakis(triphenylphosphine)palladium(0), to the mixture.[2]
- Heat the reaction mixture to 105 °C and maintain stirring at this temperature for 20 hours.[2]
- Monitor the reaction progress by a suitable chromatographic method (e.g., TLC or LC-MS).
- Upon completion, cool the mixture to room temperature.

Purification:

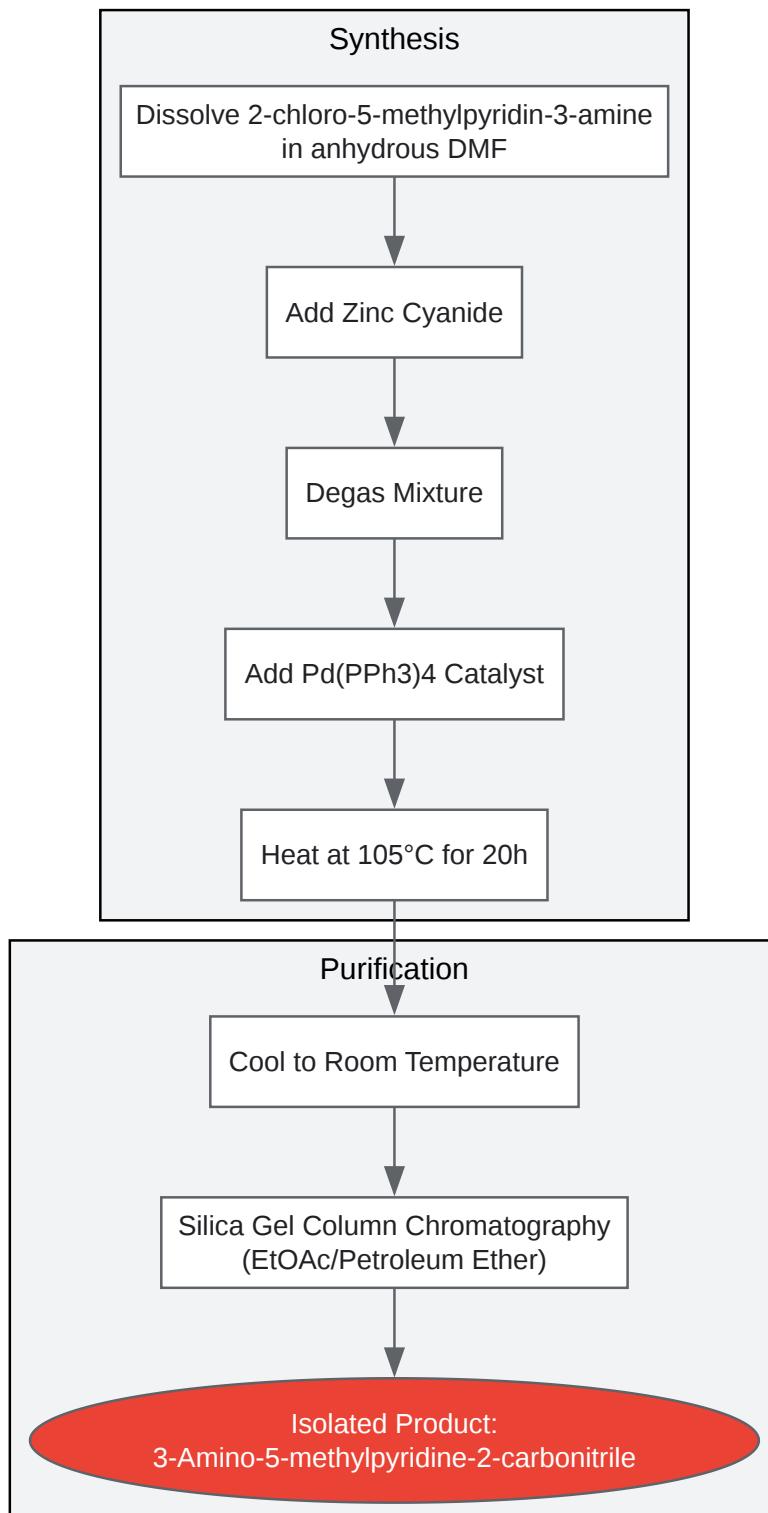
- The crude product is purified using silica gel column chromatography.[2]
- An eluent system of ethyl acetate/petroleum ether (2/8, v/v) is used to isolate the final product.[2]
- The purified product is obtained as a white solid with a yield of approximately 65%. [2]

Characterization:

- ^1H NMR (400 MHz, CDCl_3): δ 2.34 (s, 3H, CH_3), 4.37 (br s, 2H, NH_2), 6.93 (d, 1H), 7.93 (d, 1H).[2]
- ^{13}C NMR (101 MHz, CDCl_3): δ 28.7 (CH_3), 114.9 (CH), 116.3 (CN), 122.6 (CH), 138.6 (Cq), 142.2 (CH), 146.3 (Cq).[2]

The workflow for this synthesis and purification process is illustrated in the diagram below.

Synthesis and Purification Workflow

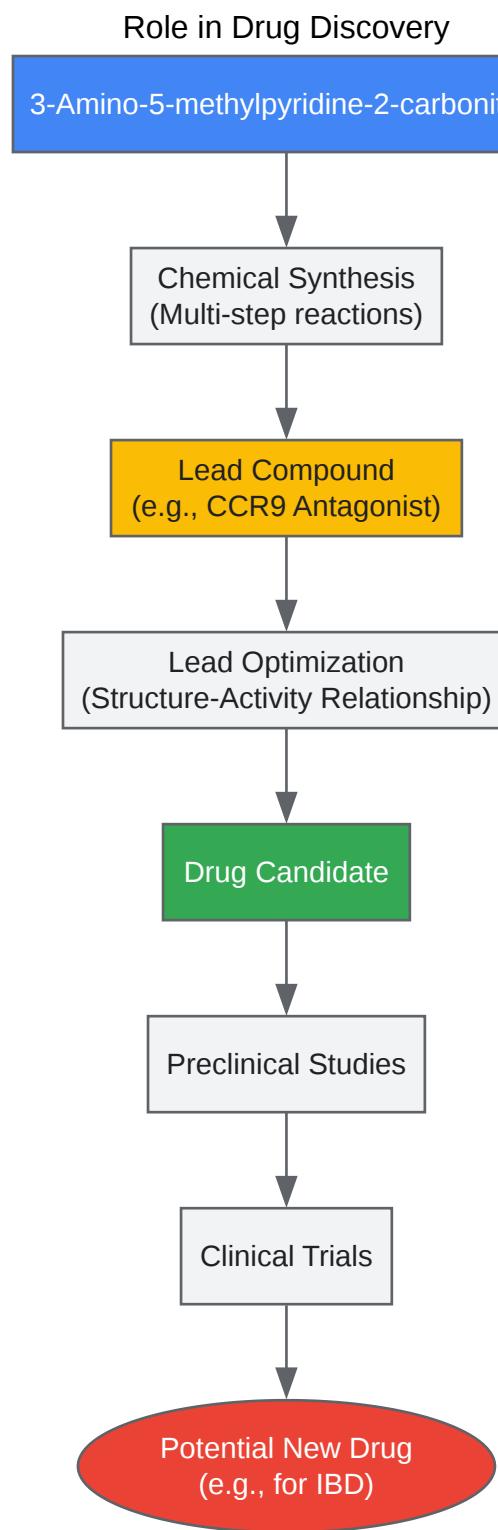
[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis and purification of **3-Amino-5-methylpyridine-2-carbonitrile**.

Applications in Drug Development

3-Amino-5-methylpyridine-2-carbonitrile serves as a versatile reactant in the synthesis of various biologically active molecules. One notable application is in the preparation of a new series of orally bioavailable chemokine receptor 9 (CCR9) antagonists.^[2] These antagonists have potential therapeutic use in the treatment of inflammatory bowel disease (IBD).^[2]

The general logical relationship for the role of this compound as a building block in drug discovery is outlined below.



[Click to download full resolution via product page](#)

Caption: Logical flow from a starting material to a potential drug candidate.

This guide provides essential technical information for researchers and professionals working with **3-Amino-5-methylpyridine-2-carbonitrile**. For safety and handling information, please refer to the Material Safety Data Sheet (MSDS) provided by your supplier.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 3-AMINO-5-METHYLPYRIDINE-2-CARBONITRILE | 1001635-30-8 | INDOFINE Chemical Company [indofinechemical.com]
- 2. 3-Amino-5-methylpyridine-2-carbonitrile | 1001635-30-8 [chemicalbook.com]
- 3. 1001635-30-8 | 3-Amino-5-methyl-2-pyridinecarbonitrile, 99% [aspirasci.com]
- 4. bocsci.com [bocsci.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 3-Amino-5-methylpyridine-2-carbonitrile]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b581170#3-amino-5-methylpyridine-2-carbonitrile-chemical-suppliers-and-purity>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com